

Personal protective equipment for handling UoS12258

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Compound of Interest

Compound Name: UoS12258

Cat. No.: B611591

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Essential Safety and Handling Guide for UoS12258

Topic: Personal Protective Equipment for Handling **UoS12258**

Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

Audience: Researchers, scientists, and drug development professionals.

This guide outlines the essential personal protective equipment (PPE), handling procedures, and disposal plans for **UoS12258**, a positive allosteric modulator of AMPA receptors.^{[1][2][3]} Given that this compound is intended for research purposes only and not for human or veterinary use, stringent safety protocols are mandatory to prevent accidental exposure.^{[2][3]}

The chemical name of **UoS12258** is N-[(2S)-5-(6-Fluoro-3-pyridinyl)-2,3-dihydro-1H-inden-2-yl]-2-propanesulfonamide, which places it in the sulfonamide class of chemical compounds.^[1] ^[4] While a specific Safety Data Sheet (SDS) for **UoS12258** should be obtained from your supplier, this guide provides safety recommendations based on the known hazards of sulfonamides and general best practices for handling potent, research-grade neuroactive compounds.^{[5][6]}

Data Presentation: Summary of Key Information and Recommended PPE

All personnel must be trained on these procedures before handling **UoS12258**. The following tables summarize crucial information and PPE requirements.

Table 1: Chemical and Physical Properties of **UoS12258**

Property	Value
Chemical Name	N-[(2S)-5-(6-Fluoro-3-pyridinyl)-2,3-dihydro-1H-inden-2-yl]-2-propanesulfonamide
CAS Number	875927-64-3
Molecular Formula	C ₁₇ H ₁₉ FN ₂ O ₂ S
Molecular Weight	334.41 g/mol
Solubility	Soluble to 100 mM in DMSO. Also soluble in Ethanol (1 mg/ml). [3]

Table 2: Personal Protective Equipment (PPE) Requirements

PPE Category	Minimum Requirement	Rationale
Eye/Face Protection	ANSI Z87.1 compliant safety glasses with side shields. A face shield should be worn over safety glasses if there is a risk of splashing.	Protects against splashes of the compound in solution and contact with airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Double gloving is recommended.	Prevents dermal absorption. Sulfonamides can cause hypersensitivity reactions upon skin contact.[5]
Body Protection	A long-sleeved laboratory coat. A disposable, fluid-resistant gown is recommended when handling larger quantities or if there is a risk of significant contamination.	Protects skin from contamination and prevents the transfer of the compound outside of the laboratory.
Respiratory Protection	Not typically required if all manipulations are performed within a certified chemical fume hood. If weighing or handling outside of a fume hood, a NIOSH-approved N95 respirator or higher is necessary to prevent inhalation of airborne particles.	Protects against inhalation of the compound, which is a primary route of exposure for powdered substances.
Footwear	Closed-toe shoes that cover the entire foot.	Protects feet from potential spills.

Experimental Protocols: Safe Handling and Disposal

Operational Plan: Step-by-Step Handling Procedures

- Engineering Controls: All procedures involving the weighing, preparation of solutions, and handling of **UoS12258** must be conducted in a certified chemical fume hood to minimize the

risk of inhalation.

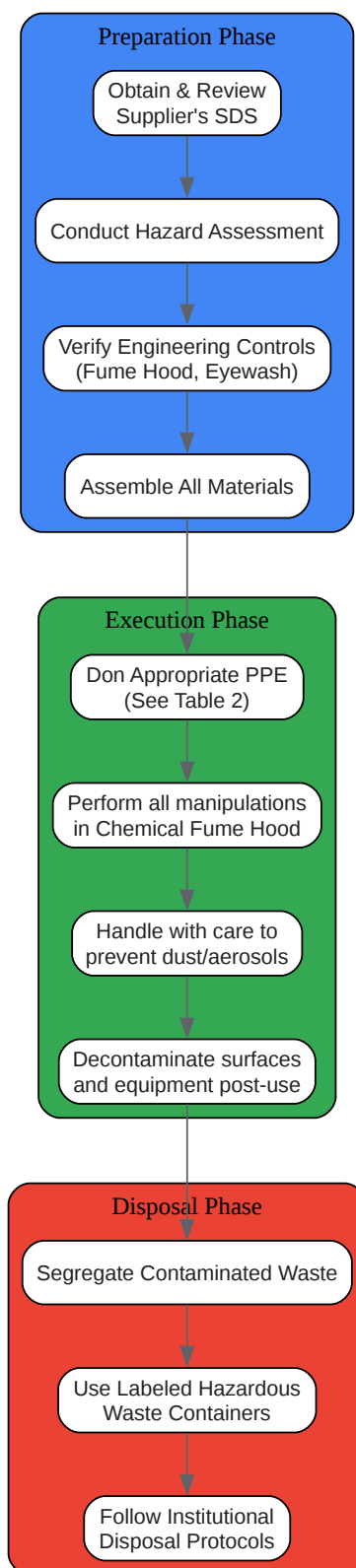
- Pre-Handling Checks:
 - Ensure the chemical fume hood is functioning correctly.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Assemble all necessary equipment and reagents before starting.
- Donning PPE: Put on all required PPE as specified in Table 2 before entering the designated handling area.
- Weighing Solid Compound:
 - Perform weighing within the chemical fume hood.
 - Use a dedicated weighing vessel and clean all surfaces meticulously after use.
 - Handle with care to avoid generating dust.
- Preparing Stock Solutions:
 - Add solvent to the solid compound slowly to avoid splashing.
 - If sonication is required, ensure the vial is securely capped.
- Post-Handling:
 - Decontaminate all work surfaces with an appropriate solvent (e.g., 70% ethanol), followed by a cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination (e.g., gloves last).
 - Wash hands thoroughly with soap and water after completing the work and removing PPE.

Disposal Plan

- **Waste Segregation:** All materials contaminated with **UoS12258**, including gloves, pipette tips, and empty vials, must be disposed of as hazardous chemical waste.
- **Waste Containers:** Use designated, clearly labeled, and sealed containers for solid and liquid hazardous waste.
- **Institutional Guidelines:** Follow all local and institutional regulations for the disposal of hazardous waste. Do not dispose of **UoS12258** down the drain.

Mandatory Visualization: Logical Workflow for Safe Handling

The following diagram outlines the critical steps and decision points for the safe handling of **UoS12258** in a laboratory setting.



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Caption: Logical workflow for the safe handling and disposal of **UoS12258**.

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